

A Comprehensive Technical Resource for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name:	3,5-Dichloro-4-hydrazinylbenzoic acid
CAS No.:	887577-44-8
Cat. No.:	B1441606

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Introduction

3,5-Dichloro-4-hydrazinylbenzoic acid is a substituted aromatic compound featuring a carboxylic acid and a hydrazine group. Its structural similarity to other hydrazinobenzoic acids, which are valuable intermediates in organic synthesis and medicinal chemistry, suggests its potential as a versatile building block for the development of novel chemical entities.^{[1][2]} The presence of both a nucleophilic hydrazine moiety and a carboxylic acid group allows for a variety of chemical transformations, making it an attractive starting material for the synthesis of heterocyclic compounds and other complex organic molecules. This guide provides a comprehensive overview of its chemical properties, a plausible synthetic route, and its potential applications, with a focus on providing practical insights for laboratory use.

Physicochemical Properties

While experimental data for **3,5-dichloro-4-hydrazinylbenzoic acid** is not extensively reported, its fundamental properties can be derived from its chemical structure.

Property	Value	Source
Molecular Formula	C7H6Cl2N2O2	[3]
Molecular Weight	221.04 g/mol	[3]
CAS Number	887577-44-8	[3]
Appearance	Predicted to be a solid	Inferred from related compounds
Solubility	Expected to be soluble in polar organic solvents like DMSO and methanol	Inferred from related compounds[4]

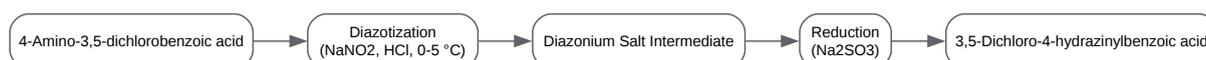
Chemical Structure:

Caption: Chemical structure of **3,5-Dichloro-4-hydrazinylbenzoic acid**.

Synthesis and Purification

A definitive, published synthesis for **3,5-dichloro-4-hydrazinylbenzoic acid** is not readily available. However, a reliable synthetic route can be proposed based on established methods for the synthesis of analogous compounds, such as 4-hydrazinobenzoic acid from 4-aminobenzoic acid.[2][5] The following protocol outlines a plausible multi-step synthesis starting from 4-amino-3,5-dichlorobenzoic acid.

Proposed Synthetic Pathway:



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Caption: Proposed synthesis workflow for **3,5-Dichloro-4-hydrazinylbenzoic acid**.

Experimental Protocol:

Step 1: Diazotization of 4-Amino-3,5-dichlorobenzoic acid

- Suspend 4-amino-3,5-dichlorobenzoic acid in a mixture of concentrated hydrochloric acid and water.
- Cool the suspension to 0-5 °C in an ice-salt bath with vigorous stirring.
- Slowly add a pre-cooled aqueous solution of sodium nitrite, ensuring the temperature remains below 5 °C.
- Continue stirring the resulting solution at this temperature for 30 minutes to ensure complete formation of the diazonium salt.

Rationale: The diazotization reaction, a cornerstone of aromatic chemistry, converts the primary amino group into a diazonium group, which is an excellent leaving group and susceptible to nucleophilic substitution or reduction.[2] Low temperatures are critical to prevent the decomposition of the unstable diazonium salt.

Step 2: Reduction of the Diazonium Salt

- In a separate flask, prepare a solution of sodium sulfite in water and cool it to 10-15 °C.
- Slowly add the previously prepared diazonium salt solution to the sodium sulfite solution while maintaining the temperature and a slightly alkaline pH (7-9) through the controlled addition of a base like sodium hydroxide.
- After the addition is complete, allow the mixture to stir for several hours while gradually warming to room temperature to ensure the complete reduction of the diazonium group to a hydrazine.

Rationale: Sodium sulfite is an effective reducing agent for diazonium salts, converting them to the corresponding hydrazine derivatives.[2] Careful control of temperature and pH is necessary to optimize the yield and minimize side reactions.

Step 3: Isolation and Purification

- Acidify the reaction mixture with a concentrated strong acid (e.g., hydrochloric acid) to precipitate the hydrochloride salt of **3,5-dichloro-4-hydrazinylbenzoic acid**.

- Collect the precipitate by vacuum filtration and wash it with cold water to remove inorganic salts.
- To obtain the free base, the hydrochloride salt can be suspended in water and neutralized with a weak base (e.g., sodium bicarbonate) until the pH is neutral.
- The resulting precipitate of **3,5-dichloro-4-hydrazinylbenzoic acid** can be collected by filtration, washed with cold water, and dried under vacuum.
- Further purification can be achieved by recrystallization from a suitable solvent system, such as an ethanol/water mixture.

Predicted Spectroscopic Characterization

While experimental spectra for **3,5-dichloro-4-hydrazinylbenzoic acid** are not available, its key spectroscopic features can be predicted based on the analysis of closely related compounds.^{[6][7][8]}

Technique	Predicted Key Features
¹ H NMR	- Aromatic protons (singlet or two closely spaced doublets) in the region of 7.5-8.0 ppm.- Broad signals for the -NH and -NH ₂ protons of the hydrazine group, likely in the range of 4.0-6.0 ppm.- A broad singlet for the carboxylic acid proton, typically downfield (>10 ppm).
¹³ C NMR	- Signals for the aromatic carbons, with those bonded to chlorine atoms appearing at a characteristic chemical shift.- A signal for the carboxylic acid carbon around 165-175 ppm.
IR Spectroscopy	- A broad O-H stretching band for the carboxylic acid from 2500-3300 cm ⁻¹ .- N-H stretching vibrations for the hydrazine group around 3200-3400 cm ⁻¹ .- A strong C=O stretching band for the carboxylic acid around 1700 cm ⁻¹ .- C-Cl stretching vibrations in the fingerprint region.
Mass Spectrometry	- A molecular ion peak (M ⁺) corresponding to the molecular weight of the compound.- A characteristic isotopic pattern for the two chlorine atoms (M, M+2, M+4).- Fragmentation patterns involving the loss of the carboxylic acid group and cleavage of the hydrazine moiety.

Reactivity and Potential Applications

The bifunctional nature of **3,5-dichloro-4-hydrazinylbenzoic acid** makes it a versatile reagent in organic synthesis.

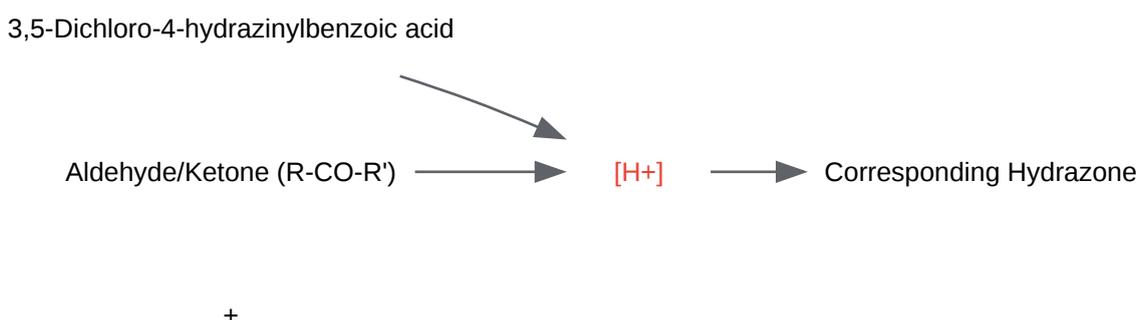
- **Reactions of the Hydrazine Group:** The hydrazine moiety is a potent nucleophile and can readily react with carbonyl compounds (aldehydes and ketones) to form stable hydrazones. This reactivity is fundamental to its use in the synthesis of various nitrogen-containing heterocycles, such as pyrazoles and pyridazines.^[1]

- Reactions of the Carboxylic Acid Group: The carboxylic acid functionality can undergo standard transformations, including esterification, amidation, and conversion to an acid chloride. These reactions allow for the incorporation of the 3,5-dichloro-4-hydrazinylphenyl scaffold into larger molecules.

Potential Applications in Drug Discovery:

Hydrazine-containing compounds are a well-established class of pharmacologically active molecules. Furthermore, derivatives of 4-hydrazinobenzoic acid have shown promise for their antioxidant properties.[1][9] Given this, **3,5-dichloro-4-hydrazinylbenzoic acid** could serve as a valuable starting material for the synthesis of novel therapeutic agents.

Illustrative Reaction Pathway: Hydrazone Formation



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Caption: General reaction scheme for hydrazone formation.

Safety and Handling

A specific Safety Data Sheet (SDS) for **3,5-dichloro-4-hydrazinylbenzoic acid** is not available. However, based on the hazard information for structurally related compounds such as 3,5-dichlorobenzoic acid, 3,5-dichloro-4-hydroxybenzoic acid, and 4-hydrazinobenzoic acid, the following precautions should be observed.[7][10][11]

- Hazard Classification: Assumed to be an irritant. May cause skin, eye, and respiratory tract irritation.[12]

- Personal Protective Equipment (PPE): Wear appropriate protective gloves, clothing, and eye/face protection.[13]
- Handling: Use in a well-ventilated area, preferably in a chemical fume hood. Avoid breathing dust. Wash hands thoroughly after handling.[14][15]
- Storage: Store in a cool, dry, and well-ventilated place in a tightly sealed container.[15]
- In case of exposure:
 - Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing and seek medical attention if irritation persists.[14]
 - Skin: Wash with plenty of soap and water. If skin irritation occurs, get medical advice.[14]
 - Inhalation: Remove person to fresh air and keep comfortable for breathing. Call a poison center or doctor if you feel unwell.
 - Ingestion: Rinse mouth. Do NOT induce vomiting. Seek medical attention.[13]

Disclaimer: This information is provided for guidance only and is based on data for structurally similar compounds. A full risk assessment should be conducted before handling this chemical.

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